

Application Notes and Protocols for Measuring Cell Viability Using CMFDA

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Compound of Interest

Compound Name: *Cmpda*

Cat. No.: *B2565229*

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Introduction

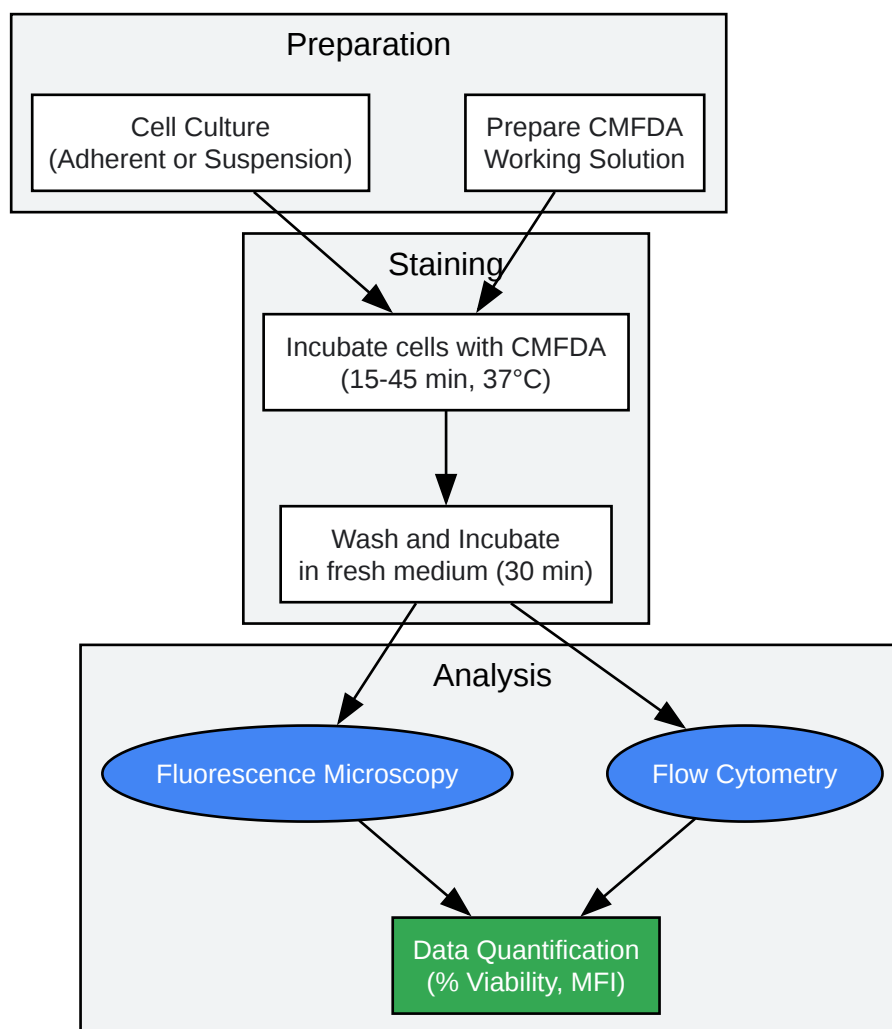
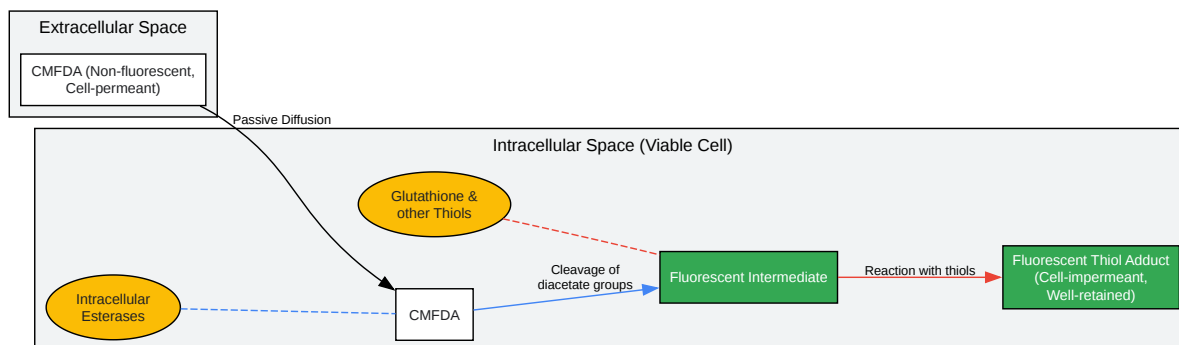
5-Chloromethylfluorescein diacetate (CMFDA), commercially known as CellTracker™ Green CMFDA, is a robust fluorescent probe for monitoring cell viability and proliferation. Its reliability in long-term cell tracking studies makes it an invaluable tool in drug discovery and development, toxicology, and basic cell biology research.[1][2] This document provides detailed application notes and protocols for the utilization of CMFDA in assessing cell viability via fluorescence microscopy and flow cytometry.

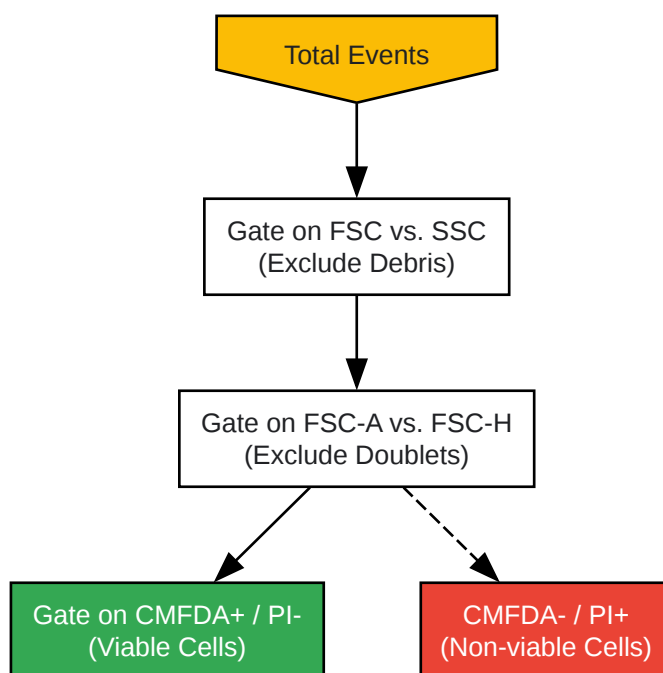
Principle of the CMFDA Assay

The CMFDA assay is based on the enzymatic activity and membrane integrity of viable cells. The non-fluorescent and cell-permeant CMFDA molecule freely diffuses across the cell membrane into the cytoplasm.[3] In viable cells, intracellular esterases cleave the diacetate groups, converting CMFDA into a fluorescent product.[3][4] This fluorescent molecule then reacts with intracellular thiols, primarily glutathione, via a glutathione S-transferase-mediated reaction, forming a membrane-impermeant fluorescent adduct.[2] This adduct is well-retained within the cell for extended periods, even through cell division, and is not transferred to adjacent cells in a population.[2][4] Consequently, only metabolically active cells with intact cell membranes will exhibit a bright green fluorescence, providing a direct measure of cell viability.

[4] Dead or membrane-compromised cells lack the necessary esterase activity and/or the ability to retain the fluorescent product, and therefore do not fluoresce.[4]

Mandatory Visualization: CMFDA Mechanism of Action





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